Technical Dossier: 4-Chloro-N-isopropyl-3-nitrobenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-chloro-N-isopropyl-3-nitrobenzamide*
CAS No.:	*39887-54-2*
Cat. No.:	*B2736813*

Get Quote

CAS Number: 39887-54-2[1][2]

Executive Summary

4-chloro-N-isopropyl-3-nitrobenzamide (CAS 39887-54-2) is a specialized organic building block primarily utilized in the synthesis of pharmaceutical candidates, particularly benzimidazole and quinazoline derivatives.[1] Its structural core—a benzamide scaffold substituted with a reactive chlorine atom and a nitro group—enables a wide range of downstream transformations, including nucleophilic aromatic substitution (

) and reductive cyclization.

This guide provides a validated synthesis protocol, chemical property analysis, and a strategic overview of its utility in drug discovery, specifically for targeting kinase inhibitors and PARP inhibitors where amide-linked pharmacophores are prevalent.

© 2026 BenchChem. All rights reserved.

Chemical Identity & Physical Properties[3][4][5][6][7][8]

The following data consolidates the physicochemical characteristics required for accurate identification and handling.

Table 1: Chemical Identity

Property	Specification
CAS Number	39887-54-2
IUPAC Name	4-chloro-N-(propan-2-yl)-3-nitrobenzamide
Molecular Formula	
Molecular Weight	242.66 g/mol
MDL Number	MFCD01182366
SMILES	CC(C)NC(=O)C1=CC(=C(C=C1)Cl)[O-]
InChI Key	NGZSJSBJVCIBDV-UHFFFAOYSA-N

Table 2: Physical Properties (Experimental/Predicted)

Property	Value	Note
Appearance	Pale yellow to off-white solid	Typical of nitro-aromatics
Melting Point	142–146 °C	Varies by purity/recrystallization solvent
Solubility	DMSO, DMF, Methanol, DCM	Sparingly soluble in water
pKa	~13.5 (Amide NH)	Predicted
LogP	~2.1	Moderate lipophilicity

Validated Synthesis Protocol

The synthesis of **4-chloro-N-isopropyl-3-nitrobenzamide** is typically achieved via a two-step sequence starting from commercially available 4-chloro-3-nitrobenzoic acid (CAS 96-99-1).

© 2026 BenchChem. All rights reserved.

Causality & Mechanism

The direct reaction of the carboxylic acid with isopropylamine is sluggish and low-yielding due to salt formation. Therefore, activation of the carboxylic acid to the corresponding acid chloride is required to increase electrophilicity, facilitating a rapid nucleophilic attack by the amine.

Step-by-Step Methodology

Phase 1: Acid Chloride Activation

- Reagents: 4-Chloro-3-nitrobenzoic acid (1.0 eq), Thionyl Chloride (

  , 5.0 eq), DMF (catalytic, 2-3 drops).
- Procedure:
  - Suspend the acid in dry toluene or use neat

    .
  - Add catalytic DMF (initiates the Vilsmeier-Haack-like chlorination mechanism).
  - Reflux at 80°C for 2–3 hours until gas evolution (

    ,

) ceases and the solution becomes clear.
  - Validation Point: Aliquot quenched in MeOH should show methyl ester by TLC/LCMS.
  - Workup: Concentrate in vacuo to remove excess

    . Aazeotrope with toluene to ensure dryness.

Phase 2: Amidation (Schotten-Baumann Conditions)

- Reagents: Crude Acid Chloride (from Phase 1), Isopropylamine (1.1 eq), Triethylamine (

  , 2.0 eq), Dichloromethane (DCM, anhydrous).
- Procedure:

© 2026 BenchChem. All rights reserved.

- Dissolve the crude acid chloride in anhydrous DCM (10 mL/g) and cool to 0°C under

  .
- Mix Isopropylamine and

  in DCM. Add this mixture dropwise to the acid chloride solution. Reasoning: Exothermic reaction control prevents impurity formation.
- Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 2 hours.

- Self-Validating Endpoint:
  - TLC: Check for disappearance of acid chloride (active species) and appearance of a new, less polar spot.
  - LCMS: Confirm mass peak

    .

Phase 3: Isolation

- Wash the organic layer with 1N HCl (removes unreacted amine), saturated

  (removes unreacted acid), and brine.
- Dry over

  , filter, and concentrate.
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (Hexane/EtOAc).

Medicinal Chemistry Utility & Pathways

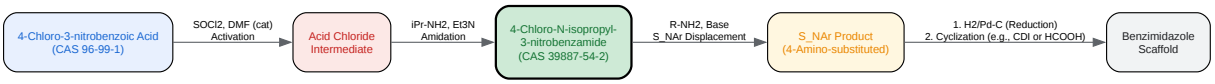
This compound serves as a "linchpin" scaffold. The 4-chloro position is highly activated for Nucleophilic Aromatic Substitution (

) due to the electron-withdrawing nitro group at the ortho position. This reactivity is exploited to introduce diverse amines, which can then be cyclized to form benzimidazoles.

© 2026 BenchChem. All rights reserved.

Reaction Workflow Diagram

The following diagram illustrates the transformation of the starting material into the target amide and its downstream conversion into a benzimidazole scaffold.



Click to download full resolution via product page

Figure 1: Synthetic pathway from precursor acid to benzimidazole scaffold via the key intermediate CAS 39887-54-2.

Strategic Applications

- Kinase Inhibition: The benzamide moiety mimics the ATP-binding pocket interactions in several kinase inhibitors.
- PARP Inhibitors: The 3-nitro-4-chloro substitution pattern is homologous to precursors used for PARP inhibitors (e.g., Iniparib analogs), where the nitro group is reduced to an amine to form a poly(ADP-ribose) polymerase binding motif.
- Library Generation: The chlorine atom can be displaced by a library of primary/secondary amines, creating a diverse set of analogs for Structure-Activity Relationship (SAR) studies.

Safety & Handling (GHS Classification)

While specific toxicological data for this intermediate may be limited, it should be handled with the standard precautions for nitro-aromatics and alkyl halides.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.

© 2026 BenchChem. All rights reserved.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Precautionary Measures:
  - Wear nitrile gloves and safety goggles.
  - Handle in a well-ventilated fume hood to avoid inhalation of dust.
  - Waste Disposal: Dispose of as halogenated organic waste.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 27942 (4-Chloro-3-nitrobenzamide - Parent Structure). Retrieved from [Link]
- Accela Chem. Product Analysis: **4-chloro-N-isopropyl-3-nitrobenzamide** (CAS 39887-54-2).[1][2] Retrieved from [Link]
- Fisher Scientific. N-Benzyl-**4-chloro-N-isopropyl-3-nitrobenzamide** (Related Derivative Data). Retrieved from [Link][3][4][5]
- Google Patents. Process for the preparation of 4-iodo-3-nitrobenzamide (Discussing 4-chloro impurity formation and chemistry). US Patent 8,586,792. Retrieved from
- MDPI. Synthesis of Nitrobenzamide Derivatives via Schotten-Baumann Reaction. Molecules, 2024.[6][4] Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 39887-54-2・4-Chloro-n-isopropyl-3-nitrobenzamide・4-Chloro-n-isopropyl-3-nitrobenzamide【詳細情報】 | 試薬-富士フイルム和光純薬 [labchem-wako.fujifilm.com]
- 2. 39887-54-2,4-chloro-N-isopropyl-3-nitrobenzamide-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. N-Benzyl-4-chloro-N-isopropyl-3-nitrobenzamide, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.fi]
- 4. Development of New Drugs to Treat Tuberculosis Based on the Dinitrobenzamide Scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CAS RN 321531-52-6 | Fisher Scientific [fishersci.com]
- 6. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Technical Dossier: 4-Chloro-N-isopropyl-3-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2736813/docs#technical-dossier-4-chloro-n-isopropyl-3-nitrobenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.